Introduction: The Strategic Convergence of a Privileged Scaffold and a Unique Element

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Compound of Interest

Compound Name:	*6-Fluoro-1-methyl-8-(trifluoromethyl)isoquinoline*
CAS No.:	*2059944-90-8*
Cat. No.:	*B2769243*

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The isoquinoline framework is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a multitude of natural alkaloids and synthetic drugs displaying a wide array of pharmacological activities.[1][2][3] From the anti-spasmodic effects of papaverine to potent anticancer agents, the isoquinoline core serves as a versatile template for drug discovery.[4] The 1-methyl-isoquinoline motif, in particular, offers a key structural anchor point for further functionalization.

In parallel, the strategic incorporation of fluorine into therapeutic candidates has become a central theme in modern drug design.[5] The unique properties of the fluorine atom—its small size, high electronegativity, and the strength of the carbon-fluorine bond—allow for the fine-tuning of a molecule's physicochemical and pharmacokinetic profile.[6][7] Judicious fluorination can enhance metabolic stability, increase membrane permeability, modulate pKa, and improve binding affinity to biological targets.[5][8][9]

This guide provides a comprehensive review of 1-methyl-isoquinoline derivatives bearing fluorine substituents. We will explore the causal relationships behind synthetic strategies, the

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impact of fluorination on molecular properties, and the resulting applications in drug discovery, offering field-proven insights for professionals in the field.

Part 1: Synthetic Strategies for Fluorinated 1-Methyl-Isoquinolines

The synthesis of these target molecules can be broadly categorized into two strategic approaches: constructing the fluorinated isoquinoline core from fluorinated precursors or, less commonly for this specific class, performing direct fluorination on a pre-existing isoquinoline ring.

Assembly from Fluorinated Building Blocks: The Precursor Approach

This is the most common and regiochemically controlled strategy. It leverages classical isoquinoline ring-closure reactions by starting with precursors that already contain the desired fluorine atom(s).

The Bischler-Napieralski Reaction: This foundational method remains a workhorse for synthesizing 3,4-dihydroisoquinolines, which are readily oxidized to the aromatic isoquinoline.[8][10] The key is the acid-catalyzed cyclization of a β-phenylethylamide. To generate the target compounds, one starts with a fluorinated β-phenylethylamine. The methyl group at the 1-position is introduced by using an acetylating agent (e.g., acetyl chloride or acetic anhydride) to form the necessary amide precursor.

- Causality: The choice of a fluorinated β-phenylethylamine directly dictates the position of the fluorine on the benzene portion of the isoquinoline ring. This provides excellent control over the final structure. The subsequent oxidation step is crucial for aromatization and is often achieved with reagents like palladium on carbon (Pd/C) or manganese dioxide (MnO_2).

Other Classical Annulations: Methods like the Pictet-Spengler and Pomeranz-Fritsch reactions also provide viable, though sometimes more complex, routes.[2][3][10] Their applicability depends on the availability of the appropriately fluorinated starting materials and the desired substitution pattern.

Modern Transition-Metal-Catalyzed Methodologies

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Recent advances have provided powerful, atom-economical routes to highly substituted isoquinolines.[2] These methods often offer greater functional group tolerance and can enable novel disconnections.

C-H Activation/Annulation: Rhodium(III) and Ruthenium(II)-catalyzed reactions can construct the isoquinoline core by activating a C-H bond on a benzene derivative (like an oxime or benzylamine) and coupling it with an alkyne.[11] By using a fluorinated benzene precursor, this strategy can efficiently generate complex fluorinated isoquinolines.

One-Pot Multi-Component Syntheses: A recently developed one-pot, microwave-assisted synthesis produces 1-fluoroalkyl-3-fluoroisoquinolines from N-fluoroalkylated 1,2,3-triazoles.[12] This innovative approach involves a thermal decomposition, a formal 1,3-fluorine shift, and cyclization, demonstrating the power of modern synthetic design to access novel fluorinated scaffolds.[12]

Representative Experimental Protocol: Synthesis of 6-Fluoro-1-methylisoquinoline via Bischler-Napieralski Reaction

This protocol describes a self-validating system for the synthesis of a representative compound, starting from a commercially available fluorinated precursor.

Step 1: Acylation of 2-(4-Fluorophenyl)ethan-1-amine

- To a stirred solution of 2-(4-fluorophenyl)ethan-1-amine (1.0 eq) in dichloromethane (DCM, 0.5 M) at 0 °C, add triethylamine (1.2 eq).
- Slowly add acetyl chloride (1.1 eq) dropwise, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 4 hours.
- Monitor reaction completion by TLC. Upon completion, quench with water and extract the aqueous layer with DCM (3x).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure to yield N-(4-fluorophenethyl)acetamide. This intermediate is often

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pure enough for the next step.

Step 2: Cyclization to 6-Fluoro-1-methyl-3,4-dihydroisoquinoline

- To the crude N-(4-fluorophenethyl)acetamide (1.0 eq), add phosphorus pentoxide (P_2O_5, 2.0 eq) and polyphosphoric acid (PPA) (10x by weight).
- Heat the mixture to 140 °C and stir for 2 hours.
- Cool the reaction to room temperature and carefully quench by pouring it onto crushed ice.
- Basify the aqueous solution to pH > 10 with 10 M NaOH, ensuring the temperature is kept low with an ice bath.
- Extract the product with ethyl acetate (3x). Combine the organic layers, dry over anhydrous Na_2SO_4, and concentrate to yield the dihydroisoquinoline intermediate.

Step 3: Aromatization to 6-Fluoro-1-methylisoquinoline

- Dissolve the crude 6-fluoro-1-methyl-3,4-dihydroisoquinoline (1.0 eq) in toluene (0.2 M).
- Add 10% Palladium on carbon (Pd/C) (0.1 eq by weight).
- Heat the mixture to reflux (approx. 110 °C) and stir overnight.
- Cool the reaction, filter through a pad of Celite to remove the catalyst, and wash the pad with ethyl acetate.
- Concentrate the filtrate under reduced pressure. Purify the crude product by column chromatography (silica gel, hexane/ethyl acetate gradient) to afford the final product, 6-fluoro-1-methylisoquinoline.

Part 2: The Physicochemical and Pharmacological Impact of Fluorination

The introduction of fluorine onto the 1-methyl-isoquinoline scaffold profoundly alters its properties, a key consideration for drug design.

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- Metabolic Stability: The carbon-fluorine bond is exceptionally strong (~116 kcal/mol), making it resistant to cleavage by metabolic enzymes like cytochrome P450s.[6] Placing a fluorine atom at a site that is otherwise susceptible to oxidative metabolism can block this pathway, thereby increasing the drug's half-life and bioavailability.

- Lipophilicity and Permeability: Fluorine substitution typically increases a molecule's lipophilicity, which can enhance its ability to cross cell membranes and the blood-brain barrier.[5][6] This is a critical factor for drugs targeting the central nervous system (CNS).

- Receptor Binding Affinity: The electronegativity of fluorine can alter the electron distribution of the aromatic system. This can lead to more favorable electrostatic or dipole interactions with amino acid residues in the target protein's binding pocket. In some cases, fluorine can act as a weak hydrogen bond acceptor, further anchoring the molecule to its target.[5][6]

- pKa Modulation: As a strongly electron-withdrawing group, fluorine lowers the pKa of the isoquinoline nitrogen, making it less basic. This modification can be crucial for optimizing a drug's solubility profile and reducing off-target effects associated with high basicity, such as hERG channel inhibition.[6]

Quantitative Data Summary

The following table summarizes representative data for fluorinated isoquinoline derivatives, illustrating the impact of fluorination on biological activity.

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Compound ID	Structure	Target/Activity	IC_{50} / Potency	Reference
Valiglurax Analogue	1-(Trifluoromethyl)-isoquinoline core	mGlu4 receptor modulator (Parkinson's Disease)	High potency reported	[12]
Compound 2	2-((6-fluoroisoquinolin-1-yl)methylene)-N,N-dimethylhydrazinecarbothioamide	Anticancer (Pancreatic, Lung, Prostate Cancer)	Low-to-mid nanomolar range	[4]
PDE4B Inhibitor (76b)	7-Fluoro-isocarbostyril derivative	Phosphodiesterase 4B (PDE4B) Inhibitor	>75% inhibition at 10 µM	[4]
8-F Analog of Q-35	8-Fluoro-quinolone derivative	Antibacterial	Decreased activity after UVA irradiation	[13]

Part 3: Applications and Logical Workflows

Fluorinated 1-methyl-isoquinoline derivatives are being explored across several therapeutic areas.

- Oncology: These compounds have shown significant potential as anticancer agents.[4] Their mechanisms often involve the inhibition of key enzymes like topoisomerase or the disruption of signaling pathways critical for tumor growth.[4]
- Neurodegenerative Diseases: The ability of fluorinated compounds to cross the blood-brain barrier makes them attractive candidates for CNS disorders. For example, analogues of the drug candidate valiglurax, a 1-trifluoromethylisoquinoline derivative, are being investigated for the treatment of Parkinson's disease.[3][12]
- Anti-Infectives: The broader quinoline class is famous for its anti-infective properties (e.g., fluoroquinolone antibiotics).[14] Fluorinated isoquinolines are also being investigated for

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antibacterial, antifungal, and antimalarial activities.[15][16][17]

- PET Imaging: The use of the positron-emitting isotope ^{18}F allows these molecules to be used as tracers in Positron Emission Tomography (PET).[7][9] This enables non-invasive in vivo imaging, a powerful tool in both clinical diagnostics and drug development research to study drug distribution and target engagement.

Drug Discovery Workflow for Fluorinated Isoquinolines

The following diagram illustrates the logical workflow from initial concept to a potential drug candidate.

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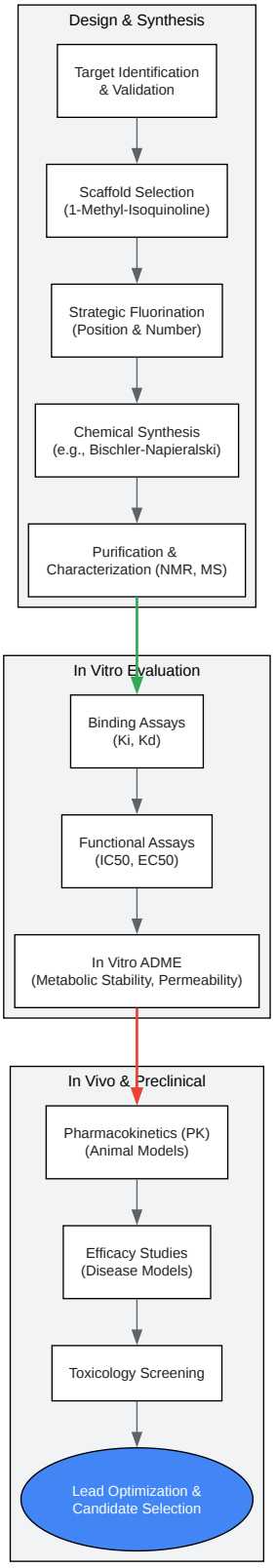

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Caption: Drug discovery workflow for fluorinated 1-methyl-isoquinolines.

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Conclusion and Future Directions

Derivatives of 1-methyl-isoquinoline with fluorine substituents represent a rich and promising area for drug discovery and development. The strategic placement of fluorine provides a powerful tool to enhance the drug-like properties of the versatile isoquinoline scaffold. While classical synthetic methods remain highly relevant, the continued development of modern, efficient, and regioselective synthetic protocols, particularly those involving late-stage fluorination and C-H activation, will be crucial for rapidly exploring this chemical space. As our understanding of fluorine's subtle effects on molecular interactions grows, we can expect to see more sophisticated designs leading to highly optimized and successful clinical candidates emerging from this compound class.

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